

Flaconitine proper disposal procedures

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Compound of Interest

Compound Name: *Flaconitine*

Cat. No.: *B10752799*

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Topic: **Flaconitine** Proper Disposal Procedures Content Type: Standard Operating Procedure (SOP) / Technical Safety Guide Audience: Research Scientists, EHS Officers, and Laboratory Managers[1][2][3]

Executive Safety Directive

WARNING: HIGH POTENCY NEUROTOXIN Treat **Flaconitine** as a Class 6.1 Acute Toxin (Equivalent to Aconitine/Flavaconitine).[1][2]

Flaconitine is a C19-norditerpenoid alkaloid structurally related to Aconitine.[1][2] It functions as a potent voltage-gated sodium channel activator.[1][2] Ingestion, inhalation, or dermal absorption of milligram quantities can induce fatal arrhythmias and respiratory paralysis.[1][2][4]

Immediate Disposal Rule: NEVER dispose of **Flaconitine** or its solutions down the drain. NEVER treat **Flaconitine** waste as general chemical trash.[2] ALWAYS segregate as Acutely Hazardous Waste destined for high-temperature incineration.[1][2][3]

Chemical Hazard & Identification Profile

Before initiating disposal, verify the compound state and hazard classification.

Property	Specification
Chemical Class	C19-Norditerpenoid Alkaloid
Primary Hazard	Acute Toxicity (Oral, Dermal, Inhalation)
Mechanism	Voltage-gated Na ⁺ channel activator (Prolongs depolarization)
UN Number	UN 1544 (Alkaloids, solid, n.o.s. or Alkaloid salts, solid, n.o.s.) ^{[1][2][3]}
GHS Signal	DANGER (Skull & Crossbones)
Hazard Statements	H300 (Fatal if swallowed), H310 (Fatal in contact with skin), H330 (Fatal if inhaled)
RCRA Status	Treat as P-Listed Equivalent (Acutely Hazardous) due to low LD50

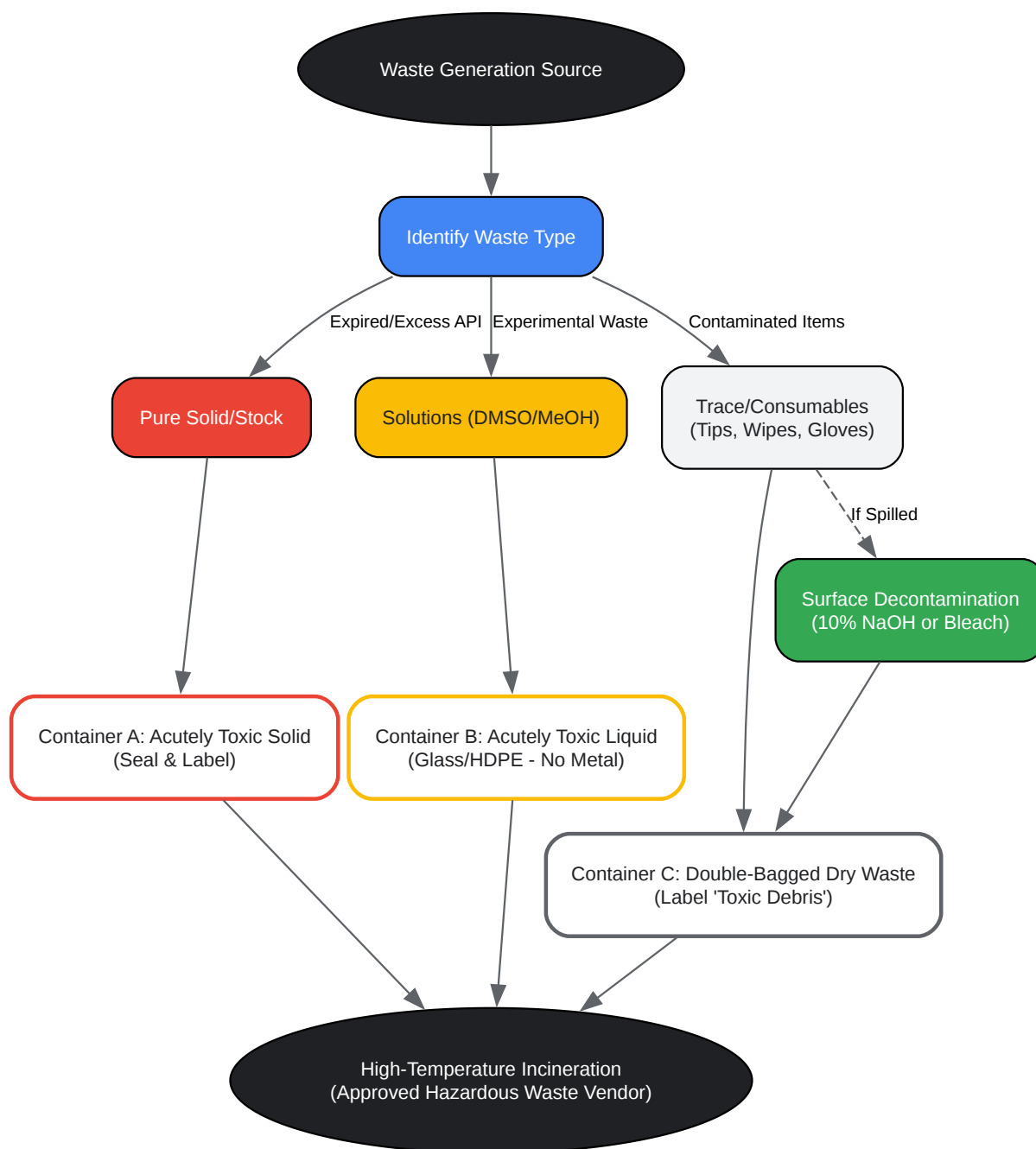
Personal Protective Equipment (PPE) Requirements

Due to the high lipophilicity of diterpenoid alkaloids, standard latex gloves are insufficient.

- Respiratory: N95 or P100 particulate respirator (for solids); Fume hood mandatory for solubilization.^[2]
- Dermal: Double-gloving is mandatory.^{[1][2][3]}
 - Inner Layer: Nitrile (4 mil).^[2]
 - Outer Layer: Nitrile (minimum 5-8 mil) or Laminate (Silver Shield) for spill cleanup.^{[1][2]}
- Body: Tyvek lab coat or sleeve covers to prevent wrist exposure; safety goggles.^[2]

Disposal Workflow & Decision Matrix

The following workflow dictates the handling of stock, solutions, and contaminated consumables.



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Figure 1: Decision matrix for segregating **Flaconitine** waste streams based on physical state.

Detailed Disposal Protocols

Protocol A: Solid Stock & High-Concentration Liquids

Rationale: Chemical deactivation in the lab is risky for high quantities due to potential incomplete reaction.[2] Thermal destruction is the only validated method for bulk alkaloids.

- Containment: Transfer solid waste into a wide-mouth HDPE or glass jar. Do not use metal containers (alkaloids can react or corrode over time if acidic).[2]
- Solvent Waste: Collect HPLC or stock solutions in a dedicated "Acutely Toxic Organic" carboy.[2] Do not mix with general organic solvents to prevent volume expansion of highly hazardous waste.
- Labeling: Affix a hazardous waste tag immediately.[2]
 - Constituents: "**Flaconitine** (Aconitum Alkaloid) - High Toxicity." [1][2]
 - Hazard Checkbox: Toxic, Carcinogen/Mutagen (if applicable).[1][2][5]
- Storage: Store in a secondary containment tray inside a locked cabinet or designated satellite accumulation area until pickup.

Protocol B: Empty Containers & Trace Debris (The "P-List" Standard)

Rationale: Even "empty" vials contain lethal doses (LD50 ~0.2mg).[1][2] Triple-rinsing is required.[1][2][3]

- Triple Rinse: Rinse the "empty" vial three times with Methanol or Ethanol (**Flaconitine** is lipophilic and poorly soluble in water).[2]
- Rinsate Disposal: Pour the rinsate into the Container B (Liquid Toxic) waste stream, not down the drain.
- Vial Disposal: Once triple-rinsed, the glass vial may be disposed of in the sharps/glass bin, but best practice dictates placing it in the Solid Toxic bin to eliminate all risk.[2]

Protocol C: Surface Decontamination & Spill Cleanup

Rationale: Aconitine-type alkaloids contain ester linkages that are susceptible to hydrolysis.[1]
[2][3] Breaking these bonds significantly reduces toxicity.[2]

Deactivation Solution:

- Option 1 (Preferred): 10% Sodium Hydroxide (NaOH) solution.[2]
- Option 2: 10% Sodium Hypochlorite (Bleach).[2]

Procedure:

- Absorb bulk liquid with spill pads (dispose as toxic waste).[2]
- Flood the contaminated surface/glassware with 10% NaOH.[2]
- Allow 30 minutes contact time. (Alkaline hydrolysis cleaves the ester groups at C8/C14, converting the alkaloid into the significantly less toxic aconine derivatives).[2]
- Wipe with solvent (Ethanol) to remove lipophilic residues.[2]
- Final wash with soap and water.[2]

Regulatory Compliance & Transport

When preparing the manifest for your waste vendor (e.g., Veolia, Clean Harbors, Stericycle), use the following classifications to ensure legal compliance.

- US DOT Shipping Name: UN 1544, Alkaloids, solid, n.o.s.[1][2][3] (**Flaconitine**), 6.1, PG I[1][2][3]
 - Note: "PG I" (Packing Group I) indicates high danger.[2]
- RCRA Waste Code:
 - While **Flaconitine** is not explicitly named in 40 CFR 261.33 (P-List), it exhibits the characteristic of Acute Hazardous Waste.[1][2]

- Best Practice: Manage as P-Listed equivalent.[1][2][3] This triggers stricter accumulation time limits and "empty container" regulations.[2]

Emergency Response

- In Case of Skin Contact: Wash immediately with soap and water for 15 minutes. Do not use alcohol on skin (increases absorption).[2]
- In Case of Ingestion: Immediate medical attention required.[2][5][6] Treatment is supportive (atropine for bradycardia, anti-arrhythmics).[1][2] There is no specific antidote.[2][7]

References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for Aconitine (CID 245005) & Derivatives.[2] U.S. National Library of Medicine. Retrieved from [\[Link\]](#)[1][2]
- U.S. Environmental Protection Agency (EPA).Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes.[2] (40 CFR Part 261).[2][8] Retrieved from [\[Link\]](#)
- Chan, T. Y. (2009).[2] Aconite poisoning: a global perspective.[2] Veterinary and Human Toxicology.[2][9] (Contextualizing LD50 and toxicity mechanisms for handling protocols).
- Occupational Safety and Health Administration (OSHA).Toxic and Hazardous Substances: 1910.1450 - Occupational exposure to hazardous chemicals in laboratories.[2] Retrieved from [\[Link\]](#)[1][2]

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Sources

- [1. Waste Code \[rcrainfo.epa.gov\]](https://www.epa.gov/rcrainfo)

- [2. medkoo.com \[medkoo.com\]](https://www.medkoo.com)
- [3. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk \[essr.umd.edu\]](https://essr.umd.edu)
- [4. Aconitine - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [5. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [6. sigmaaldrich.com \[sigmaaldrich.com\]](https://sigmaaldrich.com)
- [7. chp.gov.hk \[chp.gov.hk\]](https://chp.gov.hk)
- [8. epa.gov \[epa.gov\]](https://epa.gov)
- [9. Aconitine | C34H47NO11 | CID 245005 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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